

An In-depth Technical Guide to Enhydrin Chlorohydrin (CAS 38230-99-8)

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596066*

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Abstract

Enhydrin chlorohydrin, a chlorinated sesquiterpene lactone of the melampolide class, is a natural product isolated from *Enhydra fluctuans*. This technical guide provides a comprehensive overview of its chemical properties, putative biological activities, and hypothesized mechanisms of action. Drawing on available data and established knowledge of related compounds, this document aims to serve as a foundational resource for researchers investigating the therapeutic potential of **Enhydrin chlorohydrin**. All quantitative data are presented in structured tables, and key experimental workflows and signaling pathways are visualized using diagrams.

Introduction

Sesquiterpene lactones are a diverse group of naturally occurring compounds known for their wide range of biological activities. Among these, chlorinated derivatives are of particular interest due to their potential for enhanced potency and unique mechanisms of action.

Enhydrin chlorohydrin (CAS 38230-99-8) is a rare, chlorine-containing melampolide isolated from the medicinal plant *Enhydra fluctuans*. While specific research on this compound is

limited, its structural similarity to other well-studied sesquiterpene lactones, such as enhydrin, suggests a potential for significant anti-inflammatory and cytotoxic activities. This guide synthesizes the available information on **Enhydrin chlorohydrin** and provides a predictive framework for its biological functions based on the activities of analogous compounds.

Chemical and Physical Properties

The chemical and physical properties of **Enhydrin chlorohydrin** are summarized in Table 1. This data is compiled from available chemical databases and the primary literature describing its isolation.

Table 1: Chemical and Physical Properties of **Enhydrin Chlorohydrin**

Property	Value	Source
CAS Number	38230-99-8	N/A
Molecular Formula	C ₂₃ H ₂₉ ClO ₁₀	N/A
Molecular Weight	500.93 g/mol	N/A
IUPAC Name	methyl 9-(acetyloxy)-10-((3-chloro-2-hydroxy-2-methylbutanoyl)oxy)-4-methyl-12-methylidene-13-oxo-3,14-dioxatricyclo[9.3.0.0 ^{2,4}]tetradec-7-ene-8-carboxylate	N/A
Class	Sesquiterpene Lactone (Melampolide)	N/A
Natural Source	Enhydra fluctuans	N/A
Appearance	Crystalline solid (predicted)	N/A
Solubility	Soluble in methanol, ethanol, chloroform (predicted)	N/A

Experimental Protocols

While the full experimental details for the isolation of **Enhydrin chlorohydrin** are not publicly available, a general protocol can be inferred from standard phytochemical extraction procedures for sesquiterpene lactones from *Enhydra fluctuans*.

General Isolation and Purification Protocol

- Extraction:
 - Air-dried and powdered aerial parts of *Enhydra fluctuans* are subjected to Soxhlet extraction with petroleum ether to defat the plant material.
 - The defatted material is then extracted with a more polar solvent, such as methanol or ethanol, to isolate the sesquiterpene lactones.
 - The crude extract is concentrated under reduced pressure using a rotary evaporator.
- Fractionation:
 - The concentrated crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
 - The fractions are monitored by thin-layer chromatography (TLC) to identify those containing the desired compounds.
- Purification:
 - The chloroform or ethyl acetate fraction, typically rich in sesquiterpene lactones, is subjected to column chromatography over silica gel.
 - A gradient elution system (e.g., n-hexane-ethyl acetate) is employed to separate the components.
 - Fractions containing compounds with similar TLC profiles are pooled and further purified by preparative high-performance liquid chromatography (HPLC) to yield pure **Enhydrin chlorohydrin**.

Structural Elucidation

The structure of **Enhydrin chlorohydrin** was elucidated using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula. Mass fragmentation patterns provide information about the structure of the molecule.

Table 2: Key Spectroscopic Data for **Enhydrin Chlorohydrin** (Predicted)

Technique	Key Features
^1H NMR	Signals corresponding to the sesquiterpene lactone core, an acetate group, and a 3-chloro-2-hydroxy-2-methyl butyroyl moiety.
^{13}C NMR	Carbonyl signals for the lactone and ester groups, olefinic carbons, and carbons of the chlorinated side chain.
Mass Spec	A molecular ion peak corresponding to the molecular formula $\text{C}_{23}\text{H}_{29}\text{ClO}_{10}$, and characteristic fragmentation patterns including the loss of the acyloxy side chains.

Biological Activity and Mechanism of Action (Hypothesized)

Direct biological studies on **Enhydrin chlorohydrin** are not widely reported. However, based on extensive research on other chlorinated sesquiterpene lactones, its biological activities are predicted to include potent anti-inflammatory and cytotoxic effects.^{[1][2][3]}

Anti-Inflammatory Activity: Inhibition of the NF- κ B Pathway

A primary mechanism of anti-inflammatory action for many sesquiterpene lactones is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.[4][5][6][7][8] It is hypothesized that **Enhydrin chlorohydrin** acts as an inhibitor of this pathway.

- Mechanism of Inhibition: The α -methylene- γ -lactone moiety and other electrophilic centers in the molecule can covalently bind to the cysteine residues of the p65 subunit of NF- κ B.[6][8] This alkylation prevents the translocation of NF- κ B into the nucleus, thereby inhibiting the transcription of pro-inflammatory genes such as cytokines, chemokines, and adhesion molecules.[4]

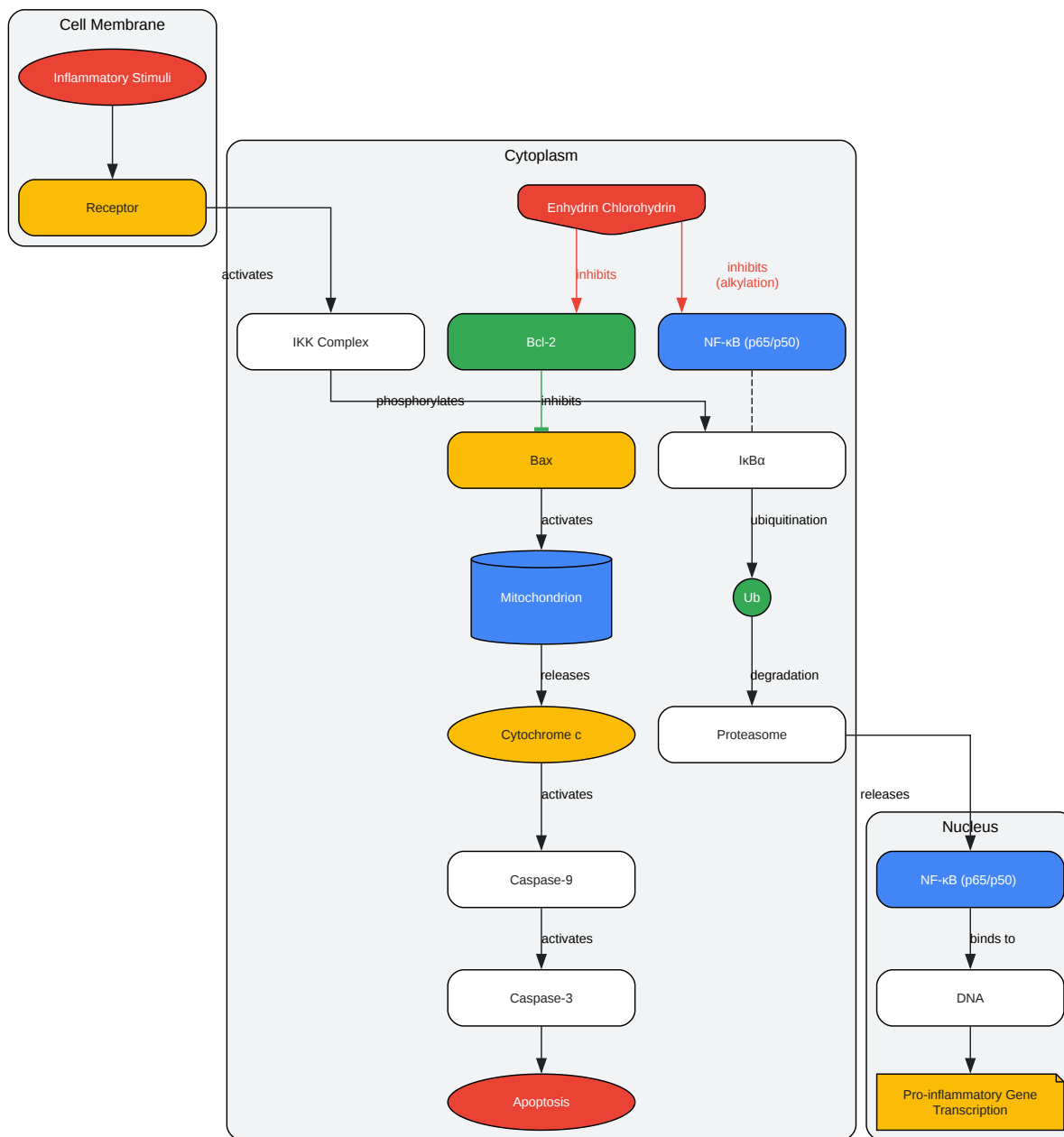
Cytotoxic Activity: Induction of Apoptosis

Chlorinated sesquiterpene lactones have demonstrated significant cytotoxicity against various cancer cell lines.[1][2][9] The proposed mechanism involves the induction of apoptosis through both intrinsic and extrinsic pathways.

- Intrinsic Apoptosis Pathway: **Enhydrin chlorohydrin** is predicted to induce mitochondrial-mediated apoptosis. This involves the disruption of the mitochondrial membrane potential, leading to the release of cytochrome c into the cytoplasm. Cytochrome c then activates a cascade of caspases (caspase-9 and caspase-3), ultimately leading to programmed cell death.[1][10][11]

Visualizations

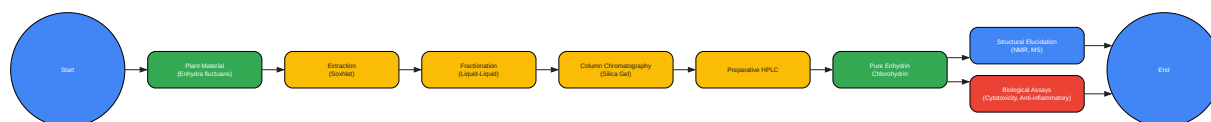
Signaling Pathways



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Caption: Hypothesized mechanism of **Enhydrin chlorohydrin**.

Experimental Workflow



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Caption: General workflow for isolation and analysis.

Conclusion

Enhydrin chlorohydrin represents a promising but understudied natural product with significant potential for further investigation. Based on the established biological activities of related chlorinated sesquiterpene lactones, it is a strong candidate for development as an anti-inflammatory and anti-cancer agent. Further research is warranted to fully elucidate its biological activities, mechanism of action, and therapeutic potential. This technical guide provides a solid foundation for initiating such investigations.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to Enhydrin Chlorohydrin \(CAS 38230-99-8\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15596066/docs#an-in-depth-technical-guide-to-enhydrin-chlorohydrin-cas-38230-99-8\]](#)

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